

Personal protective equipment for handling MS 245 oxalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS 245 oxalate

Cat. No.: B1662635

[Get Quote](#)

Essential Safety Protocols for Handling MS 245 Oxalate

For research use only, not for human or veterinary use.^[1]

This guide provides essential safety and logistical information for the handling of **MS 245 oxalate** (CAS No. 275363-58-1)^[1]. Given the absence of a specific Safety Data Sheet (SDS), these recommendations are based on best practices for handling potent chemical compounds and data for similar oxalate salts. A thorough risk assessment should be conducted before beginning any work.

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is crucial to minimize exposure. The following table summarizes the recommended PPE for various tasks involving **MS 245 oxalate**.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Work	<ul style="list-style-type: none">• Safety glasses with side shields• Laboratory coat• Closed-toe shoes• Nitrile gloves	
Handling of Powders/Solids	<ul style="list-style-type: none">• Full-face respirator with appropriate cartridges• Chemical-resistant coveralls or suit• Double-gloving (e.g., nitrile or neoprene)• Chemical-resistant boots or shoe covers	<ul style="list-style-type: none">• Chemical-resistant apron• Head covering
Handling of Liquids/Solutions	<ul style="list-style-type: none">• Chemical splash goggles or face shield• Chemical-resistant gloves (e.g., butyl rubber, Viton®)• Chemical-resistant apron over lab coat• Chemical-resistant footwear	<ul style="list-style-type: none">• Elbow-length gloves for mixing and loading
Equipment Cleaning & Decontamination	<ul style="list-style-type: none">• Chemical splash goggles or face shield• Heavy-duty, chemical-resistant gloves• Waterproof or chemical-resistant apron• Chemical-resistant boots	<ul style="list-style-type: none">• Respirator (if aerosols or vapors are generated)

Operational and Disposal Plans

A clear and concise plan for the handling and disposal of **MS 245 oxalate** is essential to prevent contamination and ensure environmental and personal safety.

Receiving and Storage

- Receiving: Upon receipt, inspect the container for any damage or leaks. The product is typically shipped under ambient temperature as a non-hazardous chemical and is stable for several weeks during ordinary shipping.^[1]

- Storage: Store in a dry, dark place. For short-term storage (days to weeks), maintain a temperature of 0 - 4°C. For long-term storage (months to years), store at -20°C.[1] Keep containers tightly closed in a well-ventilated area.[2][3]

Handling Procedures

- Preparation:
 - Designate a specific handling area, such as a fume hood.
 - Ensure proper ventilation.
 - Assemble all necessary equipment and PPE before starting work.
 - Minimize the quantity of the compound to be handled.
 - Review this guide and any available safety information thoroughly.
- Handling:
 - Always wear the appropriate PPE.[4]
 - Avoid all personal contact, including inhalation and contact with skin and eyes.[5]
 - Prevent the formation of dust and aerosols.[2][3]
 - When handling, do not eat, drink, or smoke.[5][6]
 - Wash hands thoroughly with soap and water after handling.[5]

Spill Management

- Minor Spills:
 - Remove all ignition sources.
 - Clean up spills immediately.
 - Use dry clean-up procedures and avoid generating dust.

- Place the spilled material in a suitable, labeled container for waste disposal.[5]
- Major Spills:
 - Alert emergency responders and inform them of the location and nature of the hazard.
 - Evacuate the area.
 - Wear full-body protective clothing with a breathing apparatus.
 - Prevent spillage from entering drains or water courses.
 - Contain the spill with sand, earth, or vermiculite.
 - Collect the recoverable product into labeled containers for recycling or disposal.[5]

Disposal Plan

- Waste Disposal: Dispose of contents and containers to an approved waste disposal plant.[6]
For many pharmaceutical compounds, high-temperature incineration is the recommended disposal method.
- Neutralization: An alternative for some oxalate compounds involves treatment at an approved facility, which may include mixing or slurring in water and neutralizing with soda-lime or soda-ash, followed by burial in a licensed landfill or incineration.[5]
- Container Disposal: Before disposing of empty containers, decontaminate them with a 5% aqueous sodium hydroxide or soda ash solution, followed by water.[5] Obliterate or remove all labels from the empty container before disposal.

Experimental Protocols

Note: The toxicological properties of **MS 245 oxalate** have not been fully investigated.[3]

Handle with extreme caution.

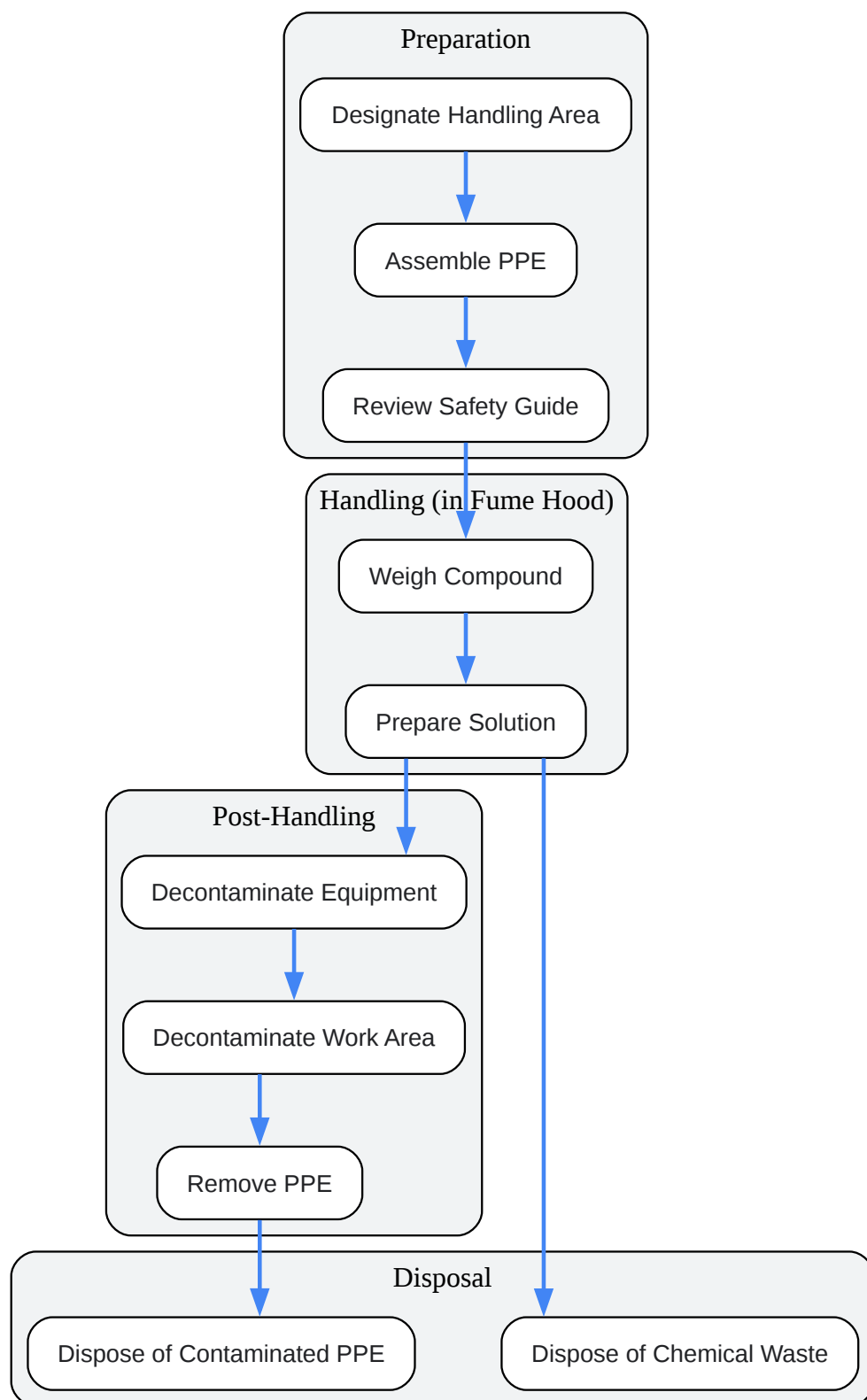
- Weighing: If weighing the solid form, perform this task within a fume hood. Use a disposable weigh boat to minimize contamination.

- **Solution Preparation:** When preparing a solution, slowly add the solvent to the compound to avoid splashing.

Decontamination

- **Work Surfaces:** Decontaminate all work surfaces with an appropriate cleaning agent after use.
- **Equipment:** Decontaminate all reusable equipment according to established laboratory procedures.
- **PPE Removal:** Remove PPE in the reverse order it was put on to avoid self-contamination. Dispose of single-use PPE in a designated hazardous waste container.

Workflow for Safe Handling of MS 245 Oxalate



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. fishersci.com [fishersci.com]
- 3. media.laballey.com [media.laballey.com]
- 4. benchchem.com [benchchem.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling MS 245 oxalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662635#personal-protective-equipment-for-handling-ms-245-oxalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com